

Technical Guide: Synthesis and Preparation of Glycochenodeoxycholic Acid-d4

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Compound of Interest

Compound Name: Glycochenodeoxycholic acid-d4

Cat. No.: B593819

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and preparation of **Glycochenodeoxycholic acid-d4** (GCDCA-d4), a crucial internal standard for quantitative bioanalysis. The methodologies outlined are based on established chemical principles and publicly available data for analogous compounds.

Introduction

Glycochenodeoxycholic acid-d4 is the deuterium-labeled form of Glycochenodeoxycholic acid (GCDCA), a primary conjugated bile acid formed in the liver by the conjugation of chenodeoxycholic acid (CDCA) with glycine.^{[1][2]} In clinical and pharmacological research, deuterated standards like GCDCA-d4 are indispensable for accurate quantification of their endogenous counterparts in biological matrices using mass spectrometry-based techniques such as GC-MS or LC-MS.^{[1][3]} The stable isotope label provides a distinct mass shift without significantly altering the chemical and physical properties, making it an ideal internal standard for correcting variations in sample preparation and instrument response.^[4]

This guide details a plausible synthetic route, experimental protocols, and relevant quantitative data for the preparation of **Glycochenodeoxycholic acid-d4**.

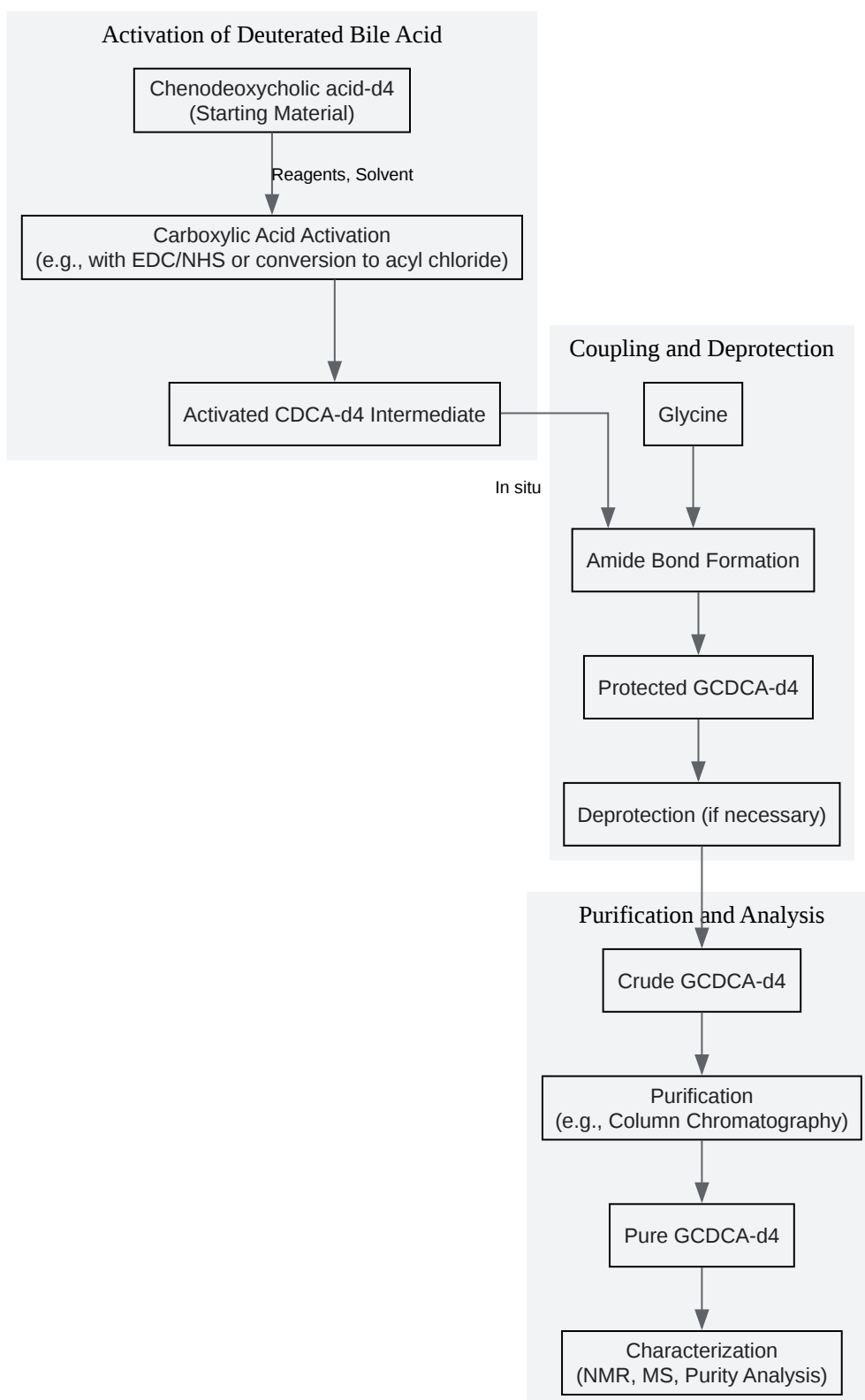
Quantitative Data

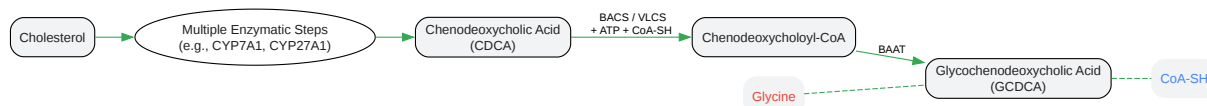
The following table summarizes the key quantitative specifications for **Glycochenodeoxycholic acid-d4**, as reported by various commercial suppliers. These parameters are critical for researchers using this compound as a quantitative standard.

Parameter	Value	Source(s)
Molecular Formula	C ₂₆ H ₃₉ D ₄ NO ₅	[3][5]
Formula Weight	453.7 g/mol	[3][6]
CAS Number	1201918-16-2	[3][5]
Chemical Purity	≥98%	[3]
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₄)	[3][6]
Appearance	Crystalline solid / Off-white solid	[3][5]
Storage Temperature	-20°C	[3]
Stability	≥ 2 years at -20°C	[3]
Solubility (approx.)	Ethanol: ~1 mg/mL, DMSO: ~10 mg/mL, DMF: ~10 mg/mL	[3]

Synthesis Pathway and Experimental Workflow

The synthesis of **Glycochenodeoxycholic acid-d4** can be logically approached through the coupling of a deuterated chenodeoxycholic acid backbone with glycine. Commercially available Chenodeoxycholic acid-(2,2,4,4-d₄) serves as the ideal starting material. The overall process involves the activation of the carboxylic acid of the deuterated bile acid followed by amide bond formation with glycine.





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